

# Physicochemical Properties of 6-Methylheptan-2-one: A Technical Guide

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## Compound of Interest

Compound Name: 6-Methylheptan-2-one

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This technical guide provides an in-depth overview of the solubility and boiling point of **6-methylheptan-2-one**, a ketone utilized in various chemical syntheses, including the development of antifungal agents and inhibitors for Alzheimer's disease treatment.<sup>[1][2]</sup> This document presents key physical property data, detailed experimental protocols for their determination, and a logical workflow for physicochemical characterization.

## Core Physicochemical Data

The following table summarizes the key physical and chemical properties of **6-methylheptan-2-one**.

Property	Value	Conditions
Boiling Point	167.00 °C	@ 760.00 mm Hg[3][4][5]
170-171 °C		
171 °C		
Water Solubility	1371 mg/L (estimated)	@ 25 °C[3]
Solubility in Organic Solvents	Soluble	In alcohol[3]
Miscible	With many organic solvents[1]	
Sparingly Soluble	In Chloroform[1]	
Slightly Soluble	In Ethyl Acetate[1]	
Melting Point	-32.24 °C (estimated)	[1][4]
Density	0.8151 g/cm <sup>3</sup>	@ 20 °C[1]
0.811 g/cm <sup>3</sup>		
Refractive Index	1.41200 to 1.41800	@ 20.00 °C[3]
1.409		
Vapor Pressure	1.737000 mmHg	@ 25.00 °C (estimated)[3]
Flash Point	44.44 °C	Tagliabue Closed Cup (TCC) [3]
44.6 °C	[4][5]	
logP (o/w)	2.350 (estimated)	[1][3]

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the boiling point and solubility of **6-methylheptan-2-one**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a volatile liquid like **6-methylheptan-2-one**, several methods can be employed.

#### 1. Simple Distillation Method:

This method is suitable for determining the boiling point of a relatively pure liquid.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
  - Assemble the simple distillation apparatus.
  - Place a sample of **6-methylheptan-2-one** (approximately 5-10 mL) into the distillation flask along with a few boiling chips to ensure smooth boiling.
  - Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask. This ensures the measured temperature is that of the vapor in equilibrium with the liquid.
  - Begin heating the flask gently.
  - Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point of the liquid.  
[6]
  - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

#### 2. Thiele Tube Method:

This micro-method is ideal when only a small amount of the substance is available.

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band, and mineral oil.

- Procedure:
  - Fill the Thiele tube with mineral oil to a level just above the side arm.
  - Attach a small test tube containing a few drops of **6-methylheptan-2-one** to the thermometer with a rubber band.
  - Place a capillary tube, with its sealed end up, into the small test tube.<sup>[7]</sup>
  - Immerse the assembly in the Thiele tube.
  - Heat the side arm of the Thiele tube gently with a Bunsen burner.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Stop heating and observe the sample as it cools.
  - The temperature at which the liquid just begins to enter the capillary tube is the boiling point.<sup>[7]</sup>

## Determination of Solubility

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. The principle of "like dissolves like" is a useful guideline, where polar solutes tend to dissolve in polar solvents and non-polar solutes in non-polar solvents.

### 1. Qualitative Solubility Test:

This test provides a general indication of a compound's solubility in various solvents.

- Apparatus: Small test tubes, spatula, and a selection of solvents (e.g., water, ethanol, diethyl ether, 5% aq. NaOH, 5% aq. HCl).
- Procedure:
  - Place approximately 25 mg of **6-methylheptan-2-one** into a small test tube.

- Add 0.75 mL of the chosen solvent in small portions, shaking vigorously after each addition.<sup>[8]</sup>
- Observe whether the compound dissolves completely. If it does, it is considered soluble. If it remains as a separate phase or forms a cloudy suspension, it is considered insoluble.<sup>[9]</sup>
- For water-insoluble compounds, further tests in acidic and basic solutions can indicate the presence of acidic or basic functional groups.<sup>[10][11]</sup>

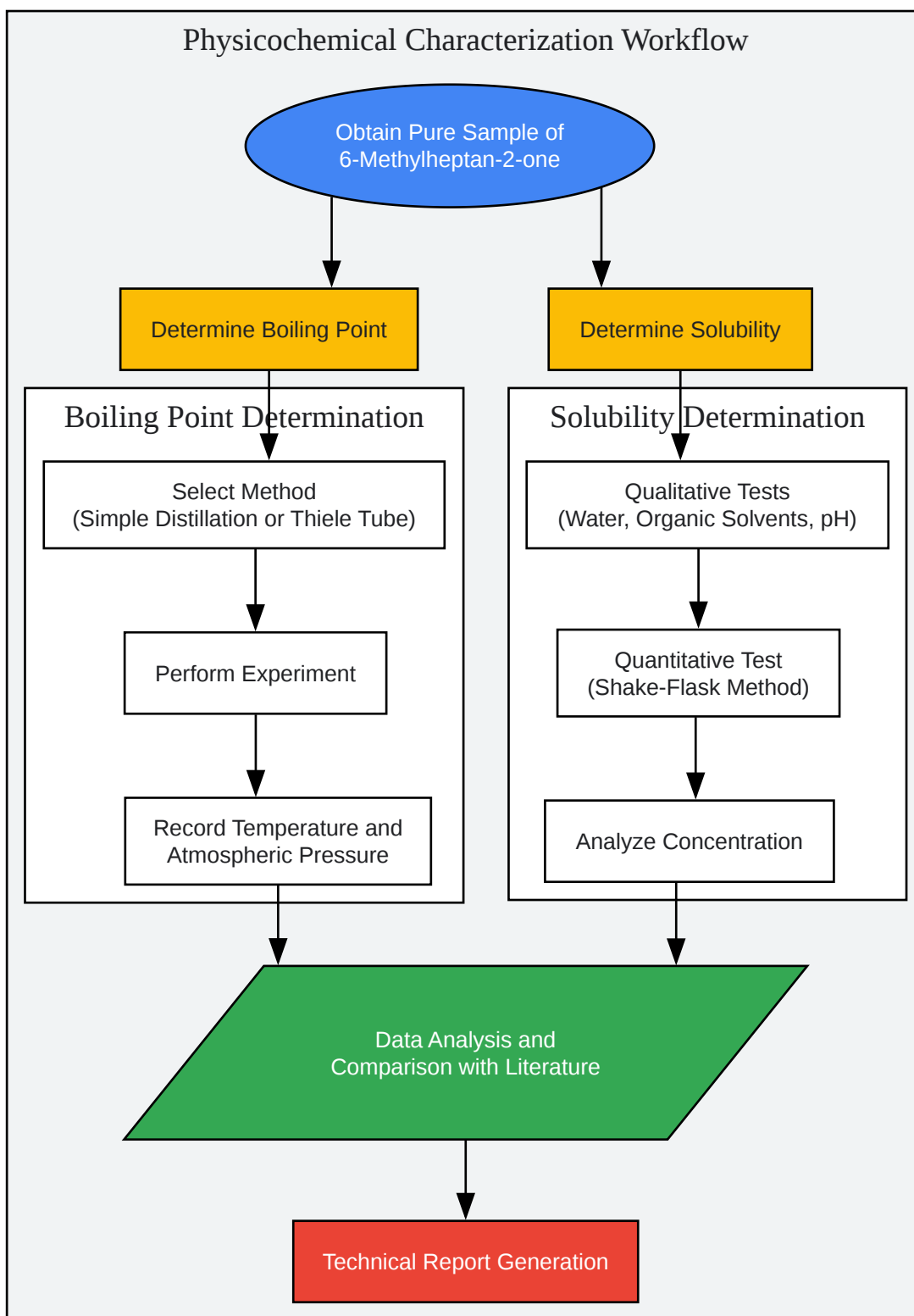
## 2. Quantitative Determination of Aqueous Solubility (Shake-Flask Method):

This method provides a precise measurement of a compound's solubility in water.

- Apparatus: Erlenmeyer flasks with stoppers, constant temperature water bath with a shaker, analytical balance, and a suitable analytical technique for quantification (e.g., gas chromatography).
- Procedure:
  - Add an excess amount of **6-methylheptan-2-one** to a known volume of distilled water in an Erlenmeyer flask.
  - Seal the flask and place it in a constant temperature water bath shaker (e.g., at 25 °C).
  - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation.
  - After equilibration, allow the undissolved portion to settle.
  - Carefully withdraw a known volume of the clear, saturated aqueous solution.
  - Determine the concentration of **6-methylheptan-2-one** in the aqueous sample using a calibrated analytical method.
  - The solubility is then expressed in units such as mg/L or mol/L.

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the determination of the physicochemical properties of a compound like **6-methylheptan-2-one**.



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Physicochemical Property Determination Workflow

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